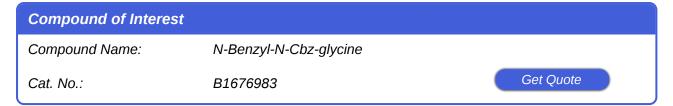


An In-depth Technical Guide to N-Benzyloxycarbonyl-glycine (N-Cbz-glycine)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-Benzyloxycarbonyl-glycine (N-Cbz-glycine), a critical building block in peptide synthesis and various applications within drug development and biochemical research. This document details its chemical identity, spectral properties, and a standard synthesis protocol.

Chemical Identity and Properties

N-Cbz-glycine is a derivative of the amino acid glycine where the amino group is protected by a benzyloxycarbonyl (Cbz or Z) group. This protection is vital in peptide synthesis to prevent unwanted side reactions.



| Identifier | Value | |
|-------------------|--|--|
| Compound Name | N-Benzyloxycarbonyl-glycine | |
| Synonyms | N-Cbz-glycine, Z-Gly-OH, Carbobenzoxyglycine | |
| CAS Number | 1138-80-3[1][2] | |
| Molecular Formula | C10H11NO4[1][2] | |
| Molecular Weight | 209.20 g/mol [1][3] | |
| Appearance | White crystalline powder[1] | |
| Solubility | Soluble in methanol, insoluble in water.[4] | |

Spectral Data

The following tables summarize the key spectral data for N-Cbz-glycine, providing essential information for its characterization.

¹H NMR Spectral Data

The ¹H NMR spectrum provides information on the hydrogen atoms in the molecule.

| Chemical Shift (ppm) | Multiplicity | Integration | Assignment |
|-------------------------|--------------|-------------|---|
| 12.6 | S | 1H | -COOH |
| 7.58 | t, J=6.2 Hz | 1H | -NH |
| 7.37 - 7.32 | m | 5H | Aromatic (C ₆ H ₅) |
| 5.047 | S | 2H | -CH ₂ - (benzyl) |
| 3.684 | d, J=6.2 Hz | 2H | -CH ₂ - (glycine) |

Solvent: DMSO-d₆, Frequency: 400

MHz[5]



¹³C NMR Spectral Data

The ¹³C NMR spectrum provides information on the carbon skeleton of the molecule.

| Chemical Shift (ppm) | Assignment |
|--|-----------------------------|
| 171.5 | C=O (acid) |
| 156.8 | C=O (carbamate) |
| 137.2 | C (aromatic, quaternary) |
| 128.5 | CH (aromatic) |
| 127.9 | CH (aromatic) |
| 127.8 | CH (aromatic) |
| 65.7 | -CH ₂ - (benzyl) |
| 43.5 | -CH2- (glycine) |
| Solvent: Not specified in the available public data. | |

Mass Spectrometry Data

Mass spectrometry provides information on the mass-to-charge ratio of the molecule and its fragments.



| m/z | Relative Intensity (%) | Fragment |
|-----------------------------|------------------------|--|
| 209 | 1.7 | [M] ⁺ |
| 108 | 100.0 | [C7H8O] ⁺ |
| 107 | 67.7 | [C ₇ H ₇ O] ⁺ |
| 91 | 46.1 | [C ₇ H ₇]+ |
| 79 | 99.8 | [C ₆ H ₇] ⁺ |
| 77 | 50.2 | [C ₆ H₅] ⁺ |
| Mothod: Electron Ionization | | |

Method: Electron Ionization

(EI)[5]

Experimental Protocols Synthesis of N-Cbz-glycine

This protocol describes a common method for the synthesis of N-Cbz-glycine from glycine and benzyl chloroformate.

Materials:

- Glycine
- 2 M Sodium hydroxide (NaOH) solution
- Benzyl chloroformate (Cbz-Cl)
- 4 M Sodium hydroxide (NaOH) solution
- · Diethyl ether
- Concentrated hydrochloric acid (HCl)
- Anhydrous sodium sulfate (Na₂SO₄)

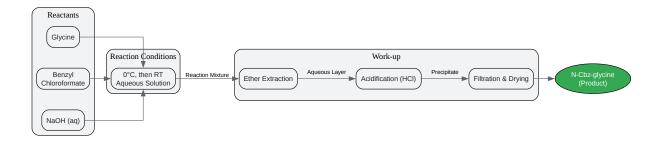
Procedure:



- Dissolve glycine (0.1 mol) in 50 mL of 2 M aqueous sodium hydroxide solution.
- Cool the solution to 0°C in an ice bath.
- Simultaneously add benzyl chloroformate (1.2 equivalents) and 25 mL of 4 M aqueous sodium hydroxide solution dropwise to the glycine solution over a period of 30 minutes, maintaining the temperature at 0°C.
- Stir the mixture for an additional 10 minutes at 0°C, then allow it to warm to room temperature.
- Extract the aqueous solution twice with diethyl ether to remove any unreacted benzyl chloroformate.
- Acidify the aqueous layer to a pH of 1 with concentrated hydrochloric acid.
- A precipitate of N-Cbz-glycine will form. Filter the precipitate, wash it with a small amount of cold water, and dry it to obtain the final product.

Mandatory Visualizations

The following diagrams illustrate key aspects of the synthesis and structure of N-Cbz-glycine.





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Caption: Workflow for the synthesis of N-Cbz-glycine.

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